

An In-depth Technical Guide to 1-(2,6-Dihydroxyphenyl)butan-1-one

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Compound of Interest

Compound Name: 1-(2,6-Dihydroxyphenyl)butan-1-one

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical and biological properties of **1-(2,6-Dihydroxyphenyl)butan-1-one**, a naturally occurring phenolic compound with significant antimicrobial activity. This document details its physicochemical characteristics, synthesis protocols, and methods for evaluating its biological effects, making it a valuable resource for researchers in natural product chemistry, microbiology, and drug discovery.

Physicochemical Properties

1-(2,6-Dihydroxyphenyl)butan-1-one, a derivative of resorcinol, possesses a molecular structure conducive to biological activity. Its key quantitative data are summarized in the table below, calculated from its molecular formula.

Property	Value
Molecular Formula	C ₁₀ H ₁₂ O ₃
Molecular Weight	180.20 g/mol
Monoisotopic Mass	180.078644 u
Elemental Composition	C: 66.65%, H: 6.71%, O: 26.63%

Synthesis and Isolation

1-(2,6-Dihydroxyphenyl)butan-1-one has been isolated from natural sources, including the endophytic fungus *Nodulisporium* sp., and plants such as *Acacia confusa* and *Erica arborea*.^[1]
^[2] For research and development purposes, a reliable synthetic route is crucial.

Experimental Protocol: Chemical Synthesis

The synthesis of **1-(2,6-Dihydroxyphenyl)butan-1-one** can be achieved through a two-step process starting from 2-hydroxy-6-methoxybenzaldehyde.

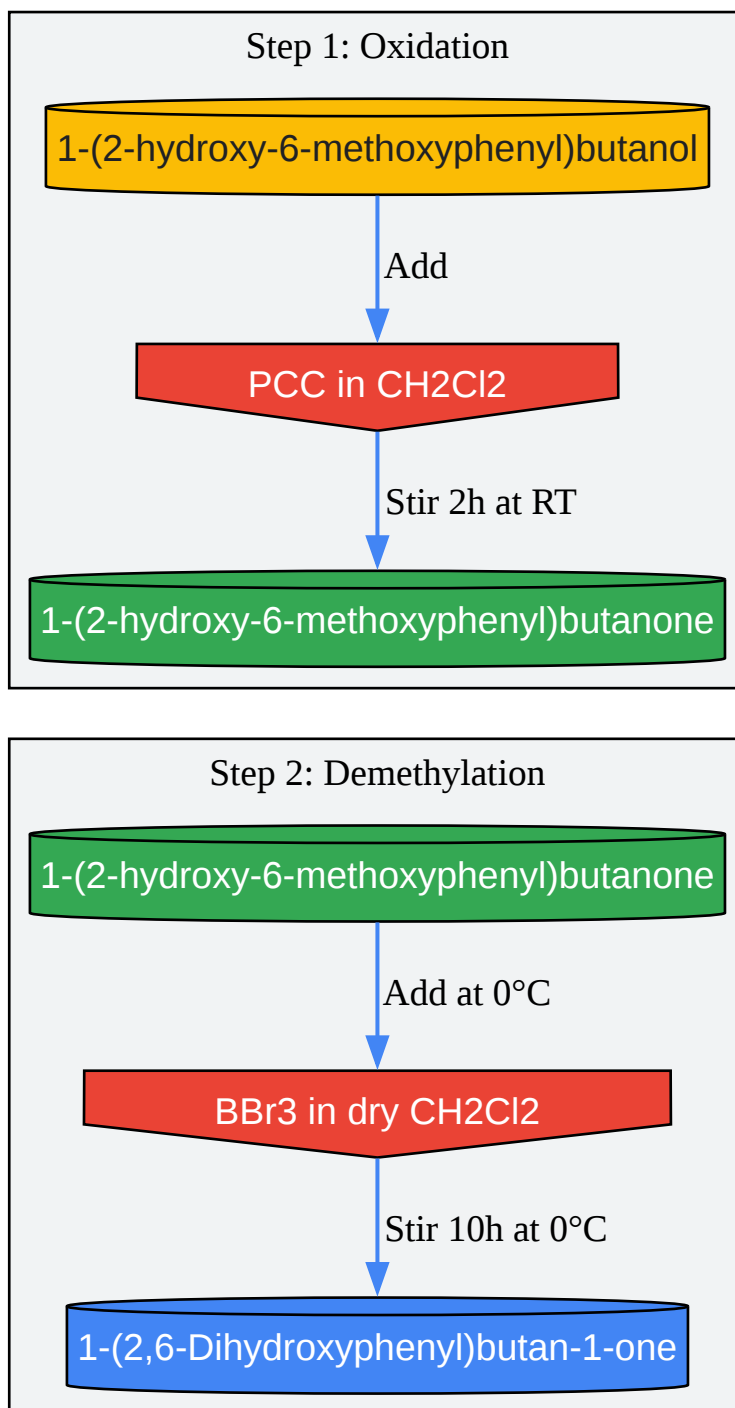
Step 1: Synthesis of 1-(2-hydroxy-6-methoxyphenyl)butanone

- To a solution of 1-(2-hydroxy-6-methoxyphenyl)butanol (0.35 mmol) in anhydrous dichloromethane (10.0 mL), add Pyridinium chlorochromate (PCC) (0.35 mmol).
- Stir the mixture at room temperature for 2 hours.
- Monitor the reaction completion by thin-layer chromatography.
- Upon completion, filter the reaction mixture and concentrate it under reduced pressure to yield 1-(2-hydroxy-6-methoxyphenyl)butanone.

Step 2: Synthesis of **1-(2,6-Dihydroxyphenyl)butan-1-one**

- Dissolve 1-(2-hydroxy-6-methoxyphenyl)butanone (0.2 mmol) in dry dichloromethane (2.0 mL) under an argon atmosphere in an oven-dried two-necked flask.
- Cool the solution to 0°C using an ice-water bath.
- Add boron tribromide (BBr₃) (0.6 mmol) dropwise to the solution.
- Stir the reaction mixture at 0°C for 10 hours.
- After 10 hours, warm the solution to room temperature.
- Dilute the reaction mixture with dichloromethane (10 mL) and pour it into ice water.

- Separate the organic layer, wash with water, dry over anhydrous sodium sulfate, and concentrate under reduced pressure to obtain **1-(2,6-Dihydroxyphenyl)butan-1-one**.



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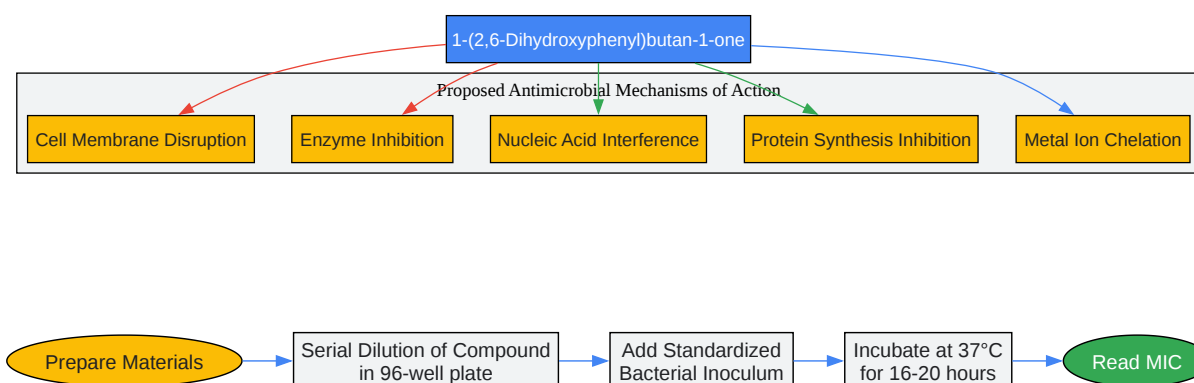
Caption: Chemical synthesis workflow for **1-(2,6-Dihydroxyphenyl)butan-1-one**.

Biological Activity and Mechanism of Action

1-(2,6-Dihydroxyphenyl)butan-1-one has demonstrated broad-spectrum antimicrobial activity against various pathogenic bacteria and fungi. As a phenolic compound, its antimicrobial effects are believed to stem from multiple mechanisms of action that disrupt microbial cellular integrity and function.

The proposed antimicrobial mechanisms for phenolic compounds like **1-(2,6-Dihydroxyphenyl)butan-1-one** include:

- **Cell Membrane Disruption:** The lipophilic nature of the butanoyl chain facilitates insertion into the bacterial cell membrane, altering its fluidity and permeability. The hydroxyl groups can form hydrogen bonds with membrane components, further destabilizing the structure.
- **Enzyme Inhibition:** Phenolic compounds are known to inhibit microbial enzymes by binding to their active sites or by denaturing the protein structure.
- **Interference with Nucleic Acids:** These compounds can intercalate with DNA or inhibit enzymes involved in DNA replication and transcription.
- **Protein Synthesis Inhibition:** They may interfere with ribosome function, leading to the cessation of protein synthesis.
- **Metal Ion Chelation:** The hydroxyl groups can chelate essential metal ions required for microbial enzymatic activity.



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References

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